

Formulation of High-Performance Coatings Using Trimethylhexamethylene Diisocyanate

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Compound of Interest

Compound Name: *Trimethylhexamethylene diisocyanate*

Cat. No.: *B1587484*

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Application Note & Protocol

Introduction

Trimethylhexamethylene diisocyanate (TMDI) is an aliphatic diisocyanate used in the formulation of high-performance polyurethane (PU) coatings. As a key component of the hard segment in the polyurethane polymer, the choice of diisocyanate is critical in determining the final properties of the coating. Unlike their aromatic counterparts, such as toluene diisocyanate (TDI) and methylene diphenyl diisocyanate (MDI), aliphatic diisocyanates like TMDI offer excellent UV stability and resistance to yellowing, making them ideal for durable coatings for outdoor applications.[1][2] The branched, sterically hindered structure of TMDI can also contribute to formulating high-solids, low-viscosity systems, which are desirable for reducing volatile organic compounds (VOCs). This document provides a detailed overview of the formulation, application, and performance characteristics of TMDI-based polyurethane coatings for researchers and industry professionals.

Chemical Structure and Reaction

TMDI is a linear aliphatic diisocyanate with methyl branching. The primary reaction in the formation of polyurethane coatings is the addition reaction between the isocyanate groups (-NCO) of TMDI and the hydroxyl groups (-OH) of a polyol, forming urethane linkages. This reaction is typically catalyzed to control the curing rate.

Key Performance Characteristics

Coatings formulated with TMDI exhibit a range of desirable properties characteristic of aliphatic polyurethane systems. The branched structure of TMDI can influence the final polymer morphology and performance.

Table 1: Typical Performance Data for Aliphatic Diisocyanate-Based Coatings

| Property | Test Method | Typical Value Range |
|-------------------------------------------------|-------------|---------------------|
| Hardness (Shore D) | ASTM D2240 | 60 - 80 |
| Tensile Strength (MPa) | ASTM D412 | 30 - 50 |
| Elongation at Break (%) | ASTM D412 | 50 - 150 |
| Adhesion (Cross-hatch) | ASTM D3359 | 4B - 5B |
| Impact Resistance (in-lb) | ASTM D2794 | 100 - 160 |
| Chemical Resistance | ASTM D1308 | Excellent |
| UV Resistance (Gloss Retention after 1000h QUV) | ASTM G154 | > 90% |

Note: The values presented are typical for high-performance aliphatic polyurethane coatings and may vary depending on the specific formulation, including the polyol, catalyst, and additives used.

Experimental Protocols

Protocol 1: Synthesis of TMDI-Based Polyurethane Prepolymer

This protocol describes the synthesis of an NCO-terminated prepolymer using TMDI and a polyester polyol.

Materials:

- **Trimethylhexamethylene diisocyanate (TMDI)**

- Polyester polyol (e.g., hydroxyl-terminated polyadipate, $M_n \sim 2000$ g/mol)
- Dibutyltin dilaurate (DBTDL) or Stannous 2-ethyl hexanoate catalyst
- Anhydrous xylene (solvent)
- Nitrogen gas supply
- Reaction kettle equipped with a mechanical stirrer, thermometer, condenser, and nitrogen inlet.

Procedure:

- Charge the reaction kettle with the polyester polyol and heat to 80-90°C under a nitrogen blanket with stirring to remove any residual moisture.
- Cool the polyol to 60°C.
- Add the TMDI to the reaction kettle with continuous stirring. The NCO:OH ratio should be carefully controlled, typically between 1.5:1 and 2:1, to ensure an NCO-terminated prepolymer.
- Add the catalyst (e.g., 0.01-0.05% by weight of total reactants).
- Increase the temperature to 80-85°C and maintain for 2-3 hours.
- Monitor the reaction progress by titrating for the %NCO content at regular intervals until the theoretical %NCO value is reached.
- Cool the prepolymer to room temperature and store under a nitrogen blanket.

Protocol 2: Formulation of a Two-Component (2K) TMDI-Based Coating

This protocol describes the formulation of a 2K polyurethane coating using the prepared TMDI-based prepolymer.

Materials:

- TMDI-based prepolymer (from Protocol 1)
- Polyol component (e.g., a branched polyester or acrylic polyol)
- Catalyst (e.g., DABCO, TEA)
- Flow and leveling agents
- UV stabilizers (optional)
- Solvent (e.g., a mixture of ethyl acetate and butyl acetate)

Procedure:

- In a separate container, thoroughly mix the polyol component with any additives such as flow and leveling agents and UV stabilizers.
- Just before application, mix the TMDI-based prepolymer (Component A) with the polyol formulation (Component B) at the specified mix ratio. The mix ratio is determined by the equivalent weights of the prepolymer and the polyol to achieve a desired NCO:OH stoichiometry, typically around 1.05:1.
- Add the catalyst to the mixture and stir thoroughly for 2-3 minutes.
- Allow for a short induction time (as specified by the formulation) before application.

Protocol 3: Coating Application and Curing

Procedure:

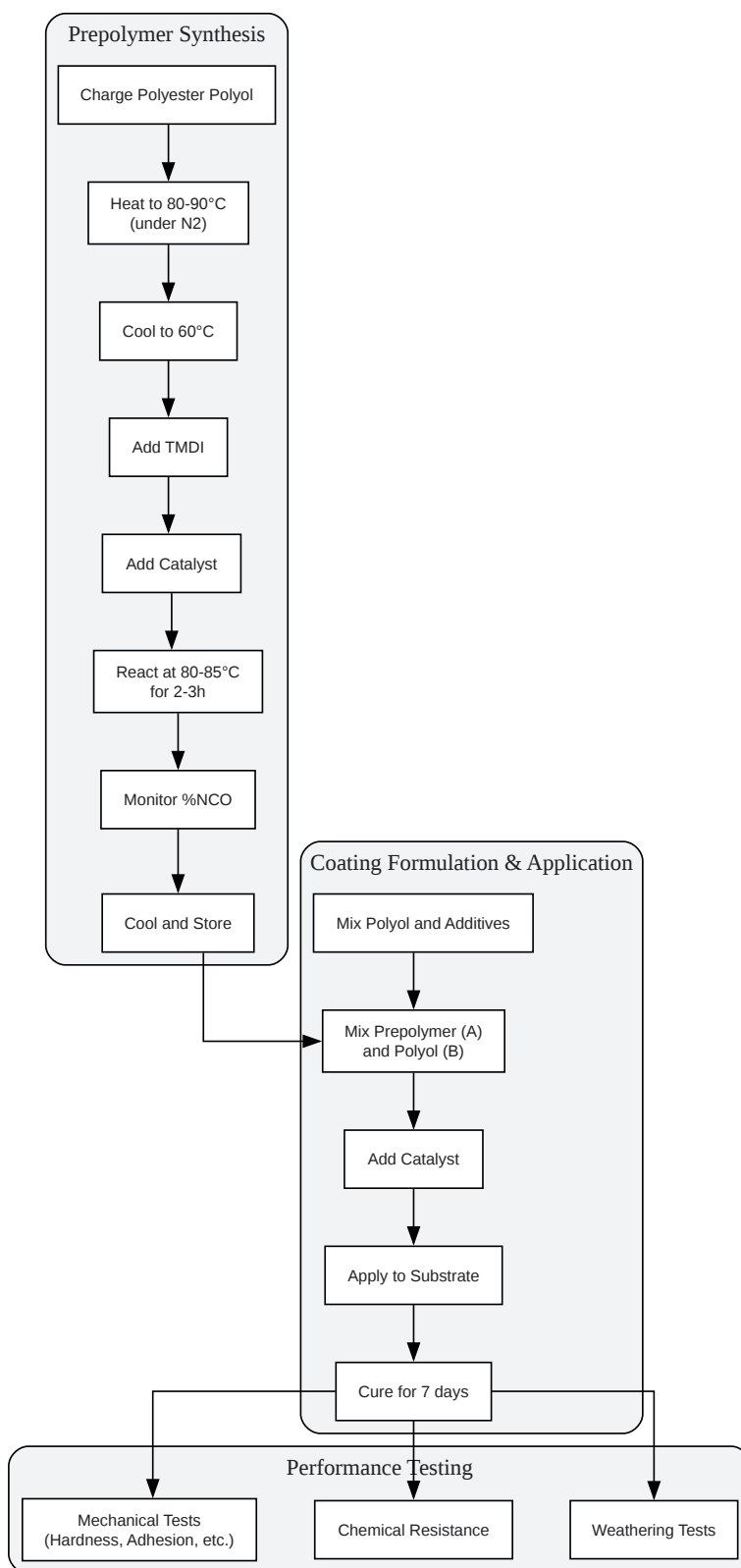
- Prepare the substrate by ensuring it is clean, dry, and free of any contaminants.
- Apply the formulated coating to the substrate using a suitable method such as spray, brush, or roller to achieve the desired dry film thickness (DFT).
- Allow the coating to cure at ambient temperature (e.g., 25°C and 50% relative humidity) for 7 days for full property development. Curing can be accelerated at elevated temperatures (e.g., 60-80°C for 30-60 minutes).

Protocol 4: Performance Testing of the Cured Coating

The following standard test methods can be used to evaluate the performance of the cured TMDI-based polyurethane coating:

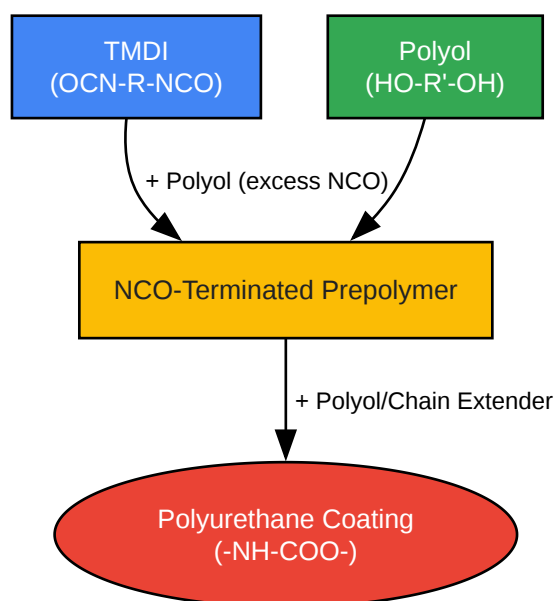
- Hardness: ASTM D2240 (Shore Durometer Hardness)
- Adhesion: ASTM D3359 (Cross-Hatch Adhesion)
- Flexibility: ASTM D522 (Mandrel Bend Test)
- Impact Resistance: ASTM D2794 (Falling Weight Impact)
- Tensile Properties: ASTM D412 (Tensile Strength, Elongation at Break)
- Chemical Resistance: ASTM D1308 (Spot Test for Household Chemicals)
- Accelerated Weathering: ASTM G154 (QUV Accelerated Weathering) to evaluate UV resistance and gloss retention.
- Salt Spray Resistance: ASTM B117 (Salt Spray (Fog) Testing) for corrosion resistance on metal substrates.

Visualizations



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Caption: Experimental workflow for TMDI-based coating.



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References

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